

Technical Guide: Safety and Handling of Methyl 4-acetamido-5-bromo-2-methoxybenzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methyl 4-acetamido-5-bromo-2-methoxybenzoate*

Cat. No.: *B194757*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling precautions for **Methyl 4-acetamido-5-bromo-2-methoxybenzoate** (CAS No. 4093-34-9). The information is compiled from available safety data sheets and chemical databases to ensure safe laboratory practices.

Chemical Identification and Physical Properties

Methyl 4-acetamido-5-bromo-2-methoxybenzoate is an organic compound utilized in various synthetic applications, particularly in medicinal chemistry and pharmaceutical development.^[1] Its utility is, in part, due to the reactivity of the bromo and acetylamino functional groups.^[1]

Table 1: Physical and Chemical Properties of **Methyl 4-acetamido-5-bromo-2-methoxybenzoate**

Property	Value	Source(s)
CAS Number	4093-34-9	[2]
Molecular Formula	C ₁₁ H ₁₂ BrNO ₄	[1][2][3][4]
Molecular Weight	302.12 g/mol	[2][3][4]
Appearance	Solid, powder, or liquid	[1][3]
Melting Point	170-172 °C, 174 °C	[3][4][5][6]
Boiling Point	449.7 °C at 760 mmHg	[3][5][6]
Density	1.506 g/cm ³	[3]
Flash Point	225.8 °C	[3]
Vapor Pressure	0.0±1.1 mmHg at 25°C (Predicted)	[3]
Refractive Index	1.579	[3]
Solubility	Soluble in organic solvents like ethanol and acetone; limited solubility in water.	[1]

Hazard Identification and Classification

According to available safety data, **Methyl 4-acetamido-5-bromo-2-methoxybenzoate** is classified as hazardous to the aquatic environment with long-lasting effects.[2]

- GHS Classification: Hazardous to the aquatic environment, long-term (Chronic) - Category 2. [2]
- Hazard Statement: H411 - Toxic to aquatic life with long lasting effects.[2]
- Signal Word: No signal word provided.[2]
- Pictogram: No pictogram provided.[2]

It is important to note that comprehensive toxicological data for this compound is not readily available.^[2] Therefore, it should be handled with the care afforded to all laboratory chemicals with unknown toxicological profiles.

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and risk.

Handling

- Handle in a well-ventilated place.^[7]
- Avoid release to the environment.^[2]
- Use personal protective equipment as specified in Section 4.

Storage

- Specific storage conditions were not detailed in the available literature. However, as a standard practice for chemical reagents, it should be stored in a tightly closed container in a dry and well-ventilated place.

Exposure Controls and Personal Protection

To ensure the safety of laboratory personnel, appropriate personal protective equipment (PPE) should be worn.

Table 2: Recommended Personal Protective Equipment

Protection Type	Recommendation
Eye/Face Protection	Wear safety glasses with side-shields or goggles.
Skin Protection	Wear impervious gloves and a lab coat.
Respiratory Protection	If ventilation is inadequate, use a NIOSH-approved respirator.

First Aid Measures

In the event of exposure, the following first aid measures should be taken:

Table 3: First Aid Procedures

Exposure Route	First Aid Measure
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.[2]
Skin Contact	Immediately wash off with soap and plenty of water.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.

Accidental Release and Disposal

Accidental Release

In case of a spill, collect the spillage.[2] Personal protective equipment should be worn during cleanup.[8]

Disposal

Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[2] Avoid release to the environment.[2]

Firefighting Measures

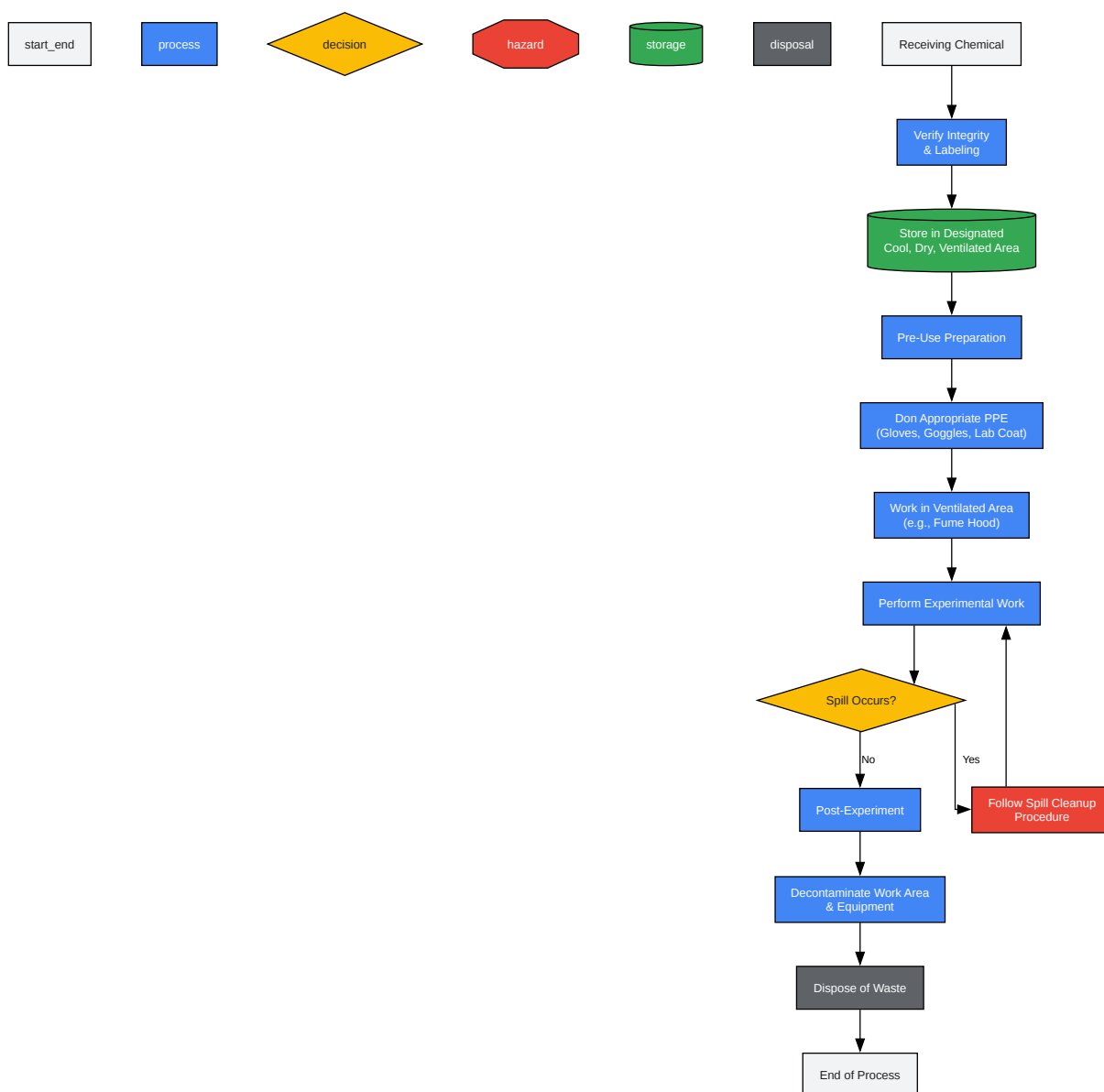
In the event of a fire, wear a self-contained breathing apparatus if necessary.[2] Specific information on suitable extinguishing media was not available in the searched documents.

Toxicological and Ecological Information

Detailed toxicological and ecological studies for **Methyl 4-acetamido-5-bromo-2-methoxybenzoate** are not available in the public domain.[2] The primary known hazard is its toxicity to aquatic life with long-lasting effects.[2]

Safe Handling Workflow

The following diagram outlines a logical workflow for the safe handling of **Methyl 4-acetamido-5-bromo-2-methoxybenzoate** in a laboratory setting.



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